

Introduction: Navigating the Nomenclature and Importance of a Versatile Reagent

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Compound of Interest

Compound Name: 2-Bromo-2-phenylacetamide

CAS No.: 19078-71-8

Cat. No.: B8787767

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In the realm of synthetic organic chemistry and pharmaceutical development, precision in identifying and sourcing chemical reagents is paramount. The compound of interest, broadly described as "**2-Bromo-2-phenylacetamide**," presents a potential for ambiguity in its nomenclature. A systematic analysis of commercially available and synthetically utilized compounds reveals that the most pertinent and widely referenced molecule is 2-bromo-N-phenylacetamide (CAS 5326-87-4), also known as α -bromoacetanilide. This guide will, therefore, focus on this specific chemical entity, providing a comprehensive overview of its suppliers, pricing, synthesis, purification, and applications.

2-Bromo-N-phenylacetamide is a valuable building block, primarily due to its bifunctional nature. The presence of a reactive carbon-bromine bond makes it an excellent electrophile for alkylation reactions, while the amide functionality offers sites for further chemical modification. These characteristics make it a crucial intermediate in the synthesis of various heterocyclic compounds and pharmacologically active molecules. This guide aims to provide researchers, scientists, and drug development professionals with the necessary technical information to effectively source, handle, and utilize high-purity 2-bromo-N-phenylacetamide in their research endeavors.

Suppliers and Procurement of High-Purity 2-Bromo-N-phenylacetamide

The availability of high-purity 2-bromo-N-phenylacetamide is critical for reproducible and reliable experimental outcomes. Several reputable chemical suppliers offer this reagent at various purity levels and quantities. The price is influenced by factors such as purity, quantity, and the supplier's production scale.

Supplier	Purity	Available Quantities	Notes
Sigma-Aldrich (AldrichCPR)[1]	Varies (product specific)	50 MG and larger	Sells this product "as-is" and does not provide analytical data. Buyer assumes responsibility for confirming identity and purity.
Tokyo Chemical Industry (TCI)[2]	>95.0% (GC)	200MG, 1G, and bulk	Provides specifications such as appearance and melting point.
CymitQuimica[3]	98%	100mg, 250mg, 1g, 5g	Provides pricing in Euros.
Alfa Chemistry[4]	Research grade	Varies	Available for experimental/research use.
BuyersGuideChem[5] [6]	Varies	Varies	A platform listing multiple suppliers, including Capot Chemical Co., Ltd.

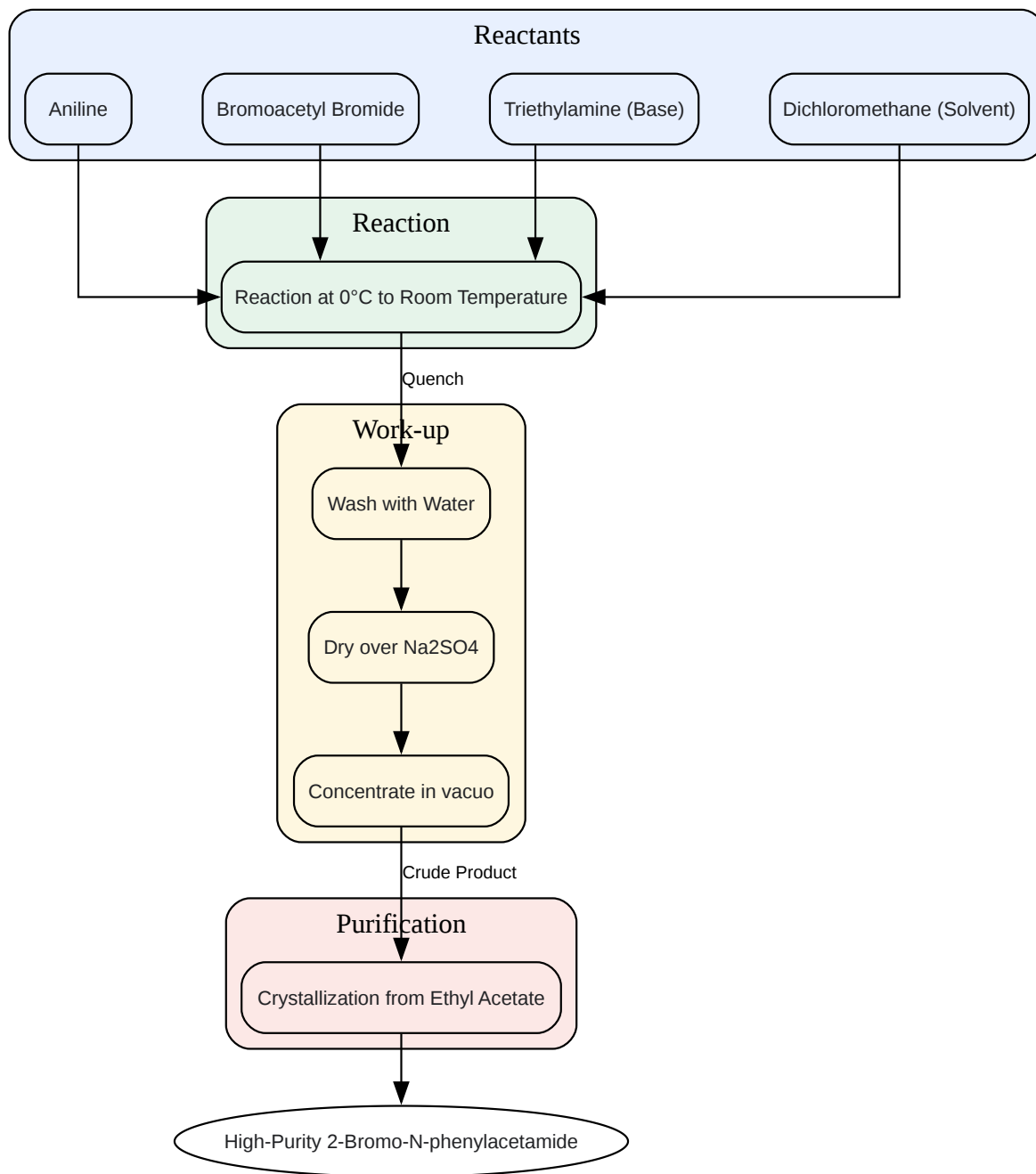
Pricing Overview:

Pricing for 2-bromo-N-phenylacetamide can vary significantly. For research quantities, prices can range from approximately €30 for 100mg to over €160 for 5g[3]. For larger, bulk quantities, it is advisable to request a quote directly from the suppliers.

Synthesis and Purification of 2-Bromo-N-phenylacetamide

The most common and efficient method for the synthesis of 2-bromo-N-phenylacetamide is the acylation of aniline with bromoacetyl bromide. This reaction is typically carried out in an inert solvent with a base to neutralize the hydrogen bromide byproduct.

Synthetic Workflow Diagram



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Caption: A generalized workflow for the synthesis and purification of 2-bromo-N-phenylacetamide.

Detailed Experimental Protocol: Synthesis

This protocol is based on established methods for N-acylation.^[7]

Materials:

- Aniline (1.0 equivalent)
- Bromoacetyl bromide (1.0 equivalent)
- Triethylamine (1.2 equivalents)
- Dichloromethane (DCM), anhydrous
- Deionized water
- Anhydrous sodium sulfate (Na₂SO₄)
- Ethyl acetate (EtOAc)

Procedure:

- Dissolve aniline (1.0 equivalent) in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0°C in an ice bath.
- Slowly add triethylamine (1.2 equivalents) to the solution and stir for 10 minutes.
- In a separate flask, dissolve bromoacetyl bromide (1.0 equivalent) in anhydrous dichloromethane.
- Add the bromoacetyl bromide solution dropwise to the aniline solution at 0°C.
- Allow the reaction mixture to warm to room temperature and stir for 2-3 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).

- Upon completion, quench the reaction by adding deionized water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer three times with water.
- Dry the organic phase over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to obtain the crude product.

Detailed Experimental Protocol: Purification

Purification of the crude product is crucial to obtain high-purity 2-bromo-N-phenylacetamide suitable for further applications. Recrystallization is a common and effective method.^[7]

Procedure:

- Transfer the crude 2-bromo-N-phenylacetamide to a clean Erlenmeyer flask.
- Add a minimal amount of hot ethyl acetate to dissolve the crude product completely.
- If there are any insoluble impurities, perform a hot filtration.
- Allow the solution to cool slowly to room temperature. Crystals of the purified product should start to form.
- To maximize the yield, place the flask in an ice bath for 30 minutes.
- Collect the crystals by vacuum filtration, washing them with a small amount of cold ethyl acetate.
- Dry the purified crystals under vacuum to remove any residual solvent. The expected melting point of the purified product is between 131-135°C.^[7]

Analytical Characterization

To ensure the identity and purity of the synthesized or purchased 2-bromo-N-phenylacetamide, a combination of analytical techniques should be employed.

Parameter	Method	Expected Result
Identity	^1H NMR (CDCl_3)	δ 4.01 (s, 2H), 7.18 (m, 1H), 7.36 (m, 2H), 7.54 (d, 2H), 8.09 (s, 1H)[7]
^1H NMR ($\text{DMSO}-d_6$)	Spectral data available[8]	
^{13}C NMR	Data available from spectral databases.	
Mass Spectrometry (GC-MS)	Molecular ion peak consistent with the molecular weight (214.06 g/mol). Top mass-to-charge ratio (m/z) peaks at 93, 213, and 215.[9]	
IR Spectroscopy	Characteristic peaks for N-H stretching, C=O stretching (amide I), and N-H bending (amide II).	
Purity	Gas Chromatography (GC)	Purity typically >95.0% for commercial grades.[2]
Melting Point	131-135 °C[7]	

Chemical Structure and Reaction Diagram

Caption: Chemical structure and synthesis reaction of 2-bromo-N-phenylacetamide.

Applications in Research and Drug Development

High-purity 2-bromo-N-phenylacetamide is a versatile reagent with several applications in the pharmaceutical and life sciences sectors.

- **Intermediate in Organic Synthesis:** It serves as a key precursor for the synthesis of a wide range of more complex molecules, particularly heterocyclic compounds. The reactive bromine atom allows for facile introduction of the N-phenylacetamide moiety into various molecular scaffolds.

- **Fragment for Compound Libraries:** N-aryl acetamide derivatives are important components in the generation of compound libraries for drug discovery.[10] These libraries are then screened for biological activity against various therapeutic targets.
- **Development of Novel Therapeutic Agents:**
 - **Anticancer Agents:** Derivatives of 2-bromo-N-phenylacetamide have been investigated for their potential as anticancer agents. For instance, certain conjugates have shown activity as carbonic anhydrase inhibitors with antiproliferative effects.[11]
 - **Antifungal Agents:** 2-Bromo-N-phenylacetamide has demonstrated significant fungicidal activity against various *Candida* species, including fluconazole-resistant strains.[8] It has also shown efficacy against *Candida albicans* biofilms, making it a promising lead compound for the development of new antifungal drugs.[8]

Conclusion

2-Bromo-N-phenylacetamide (CAS 5326-87-4) is a pivotal reagent for researchers and professionals in drug development. Its utility as a synthetic intermediate and a building block for bioactive molecules is well-established. This guide has provided a comprehensive overview of its procurement from reliable suppliers, detailed protocols for its synthesis and purification, and a summary of its analytical characterization and applications. By understanding these key aspects, scientists can confidently and effectively incorporate high-purity 2-bromo-N-phenylacetamide into their research and development workflows, ultimately contributing to the advancement of medicinal chemistry and pharmaceutical sciences.

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